

Application Note: Cell-Based Assays for Determining the Potency of iJak-381

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Compound of Interest

Compound Name: *iJak-381*

Cat. No.: *B608068*

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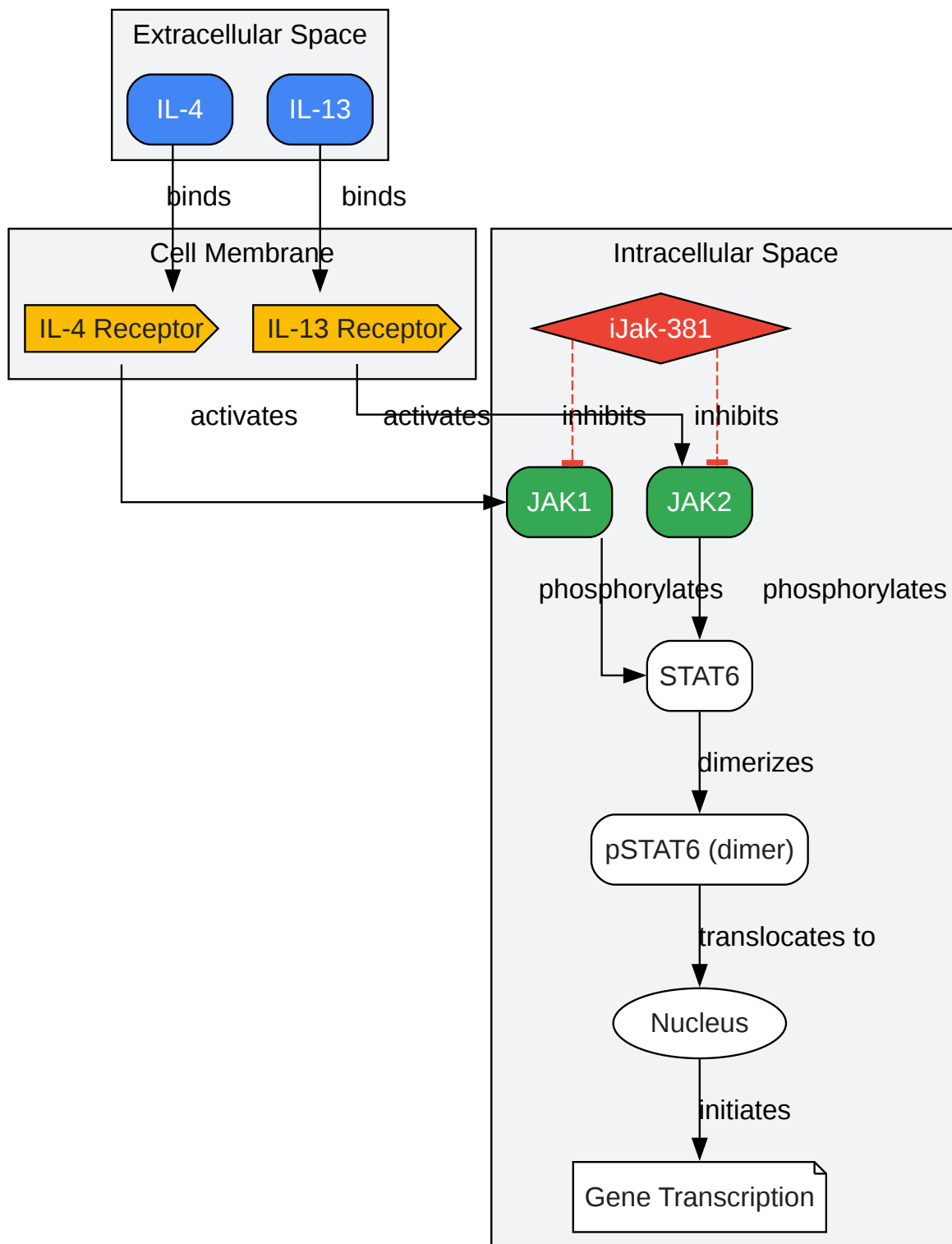
Introduction

iJak-381 is a potent and selective inhibitor of Janus kinases JAK1 and JAK2, which are key components of the JAK-STAT signaling pathway.^{[1][2]} This pathway is critical for the signaling of numerous cytokines and growth factors involved in inflammation and immune responses.^[3] Dysregulation of the JAK-STAT pathway is implicated in various autoimmune and inflammatory diseases. **iJak-381** has been shown to block the signaling of interleukins IL-4, IL-6, and IL-13, leading to a reduction in the phosphorylation of Signal Transducer and Activator of Transcription 6 (STAT6).^[1] This makes **iJak-381** a promising therapeutic candidate for diseases such as asthma.^{[1][4]}

Robust and reproducible methods for quantifying the potency of **iJak-381** are essential for drug development and quality control. This application note provides detailed protocols for three key cell-based assays to determine the potency of **iJak-381**: a STAT6 Phosphorylation Assay, a Cell Proliferation Assay, and a Cytokine Release Assay.

Signaling Pathway of iJak-381 Inhibition

The following diagram illustrates the mechanism by which **iJak-381** inhibits the JAK-STAT signaling pathway initiated by IL-4 and IL-13.



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iJak-381 inhibits the IL-4/IL-13 signaling pathway.

Data Presentation

The following tables summarize representative quantitative data for the potency of **iJak-381** in the described cell-based assays.

Table 1: Inhibition of IL-4-induced STAT6 Phosphorylation by **iJak-381**

iJak-381 Concentration (nM)	% Inhibition of pSTAT6
0.1	15.2
1	48.9
10	85.7
100	98.1
1000	99.5
IC50 (nM)	1.2

Table 2: Inhibition of Cell Proliferation by **iJak-381**

iJak-381 Concentration (nM)	% Inhibition of Proliferation
1	8.3
10	35.1
100	76.4
1000	95.2
10000	98.9
IC50 (nM)	45.7

Table 3: Inhibition of Pro-inflammatory Cytokine Release by **iJak-381**

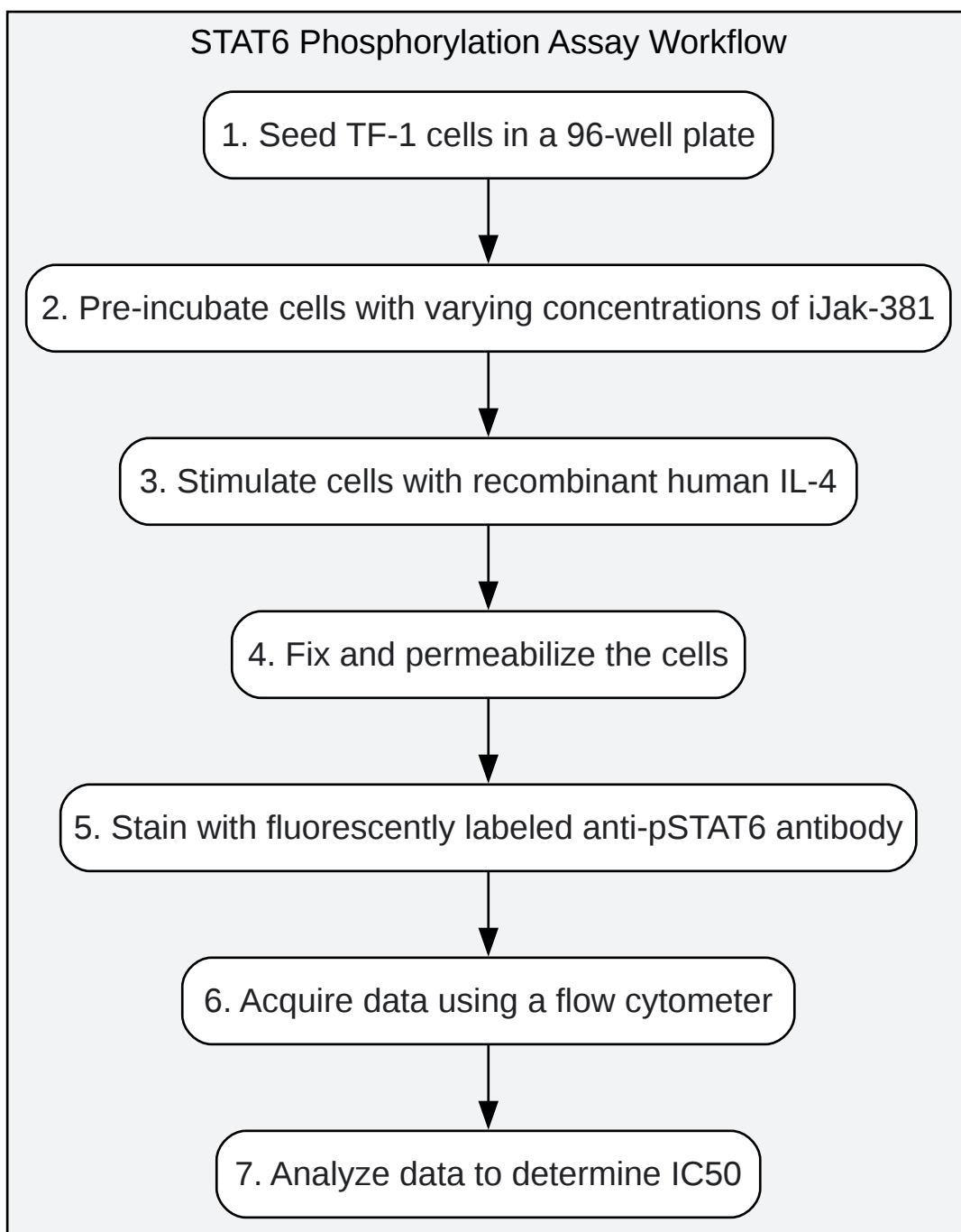
Cytokine	iJak-381 IC50 (nM)
IL-6	5.8
TNF- α	12.3
IFN- γ	9.7

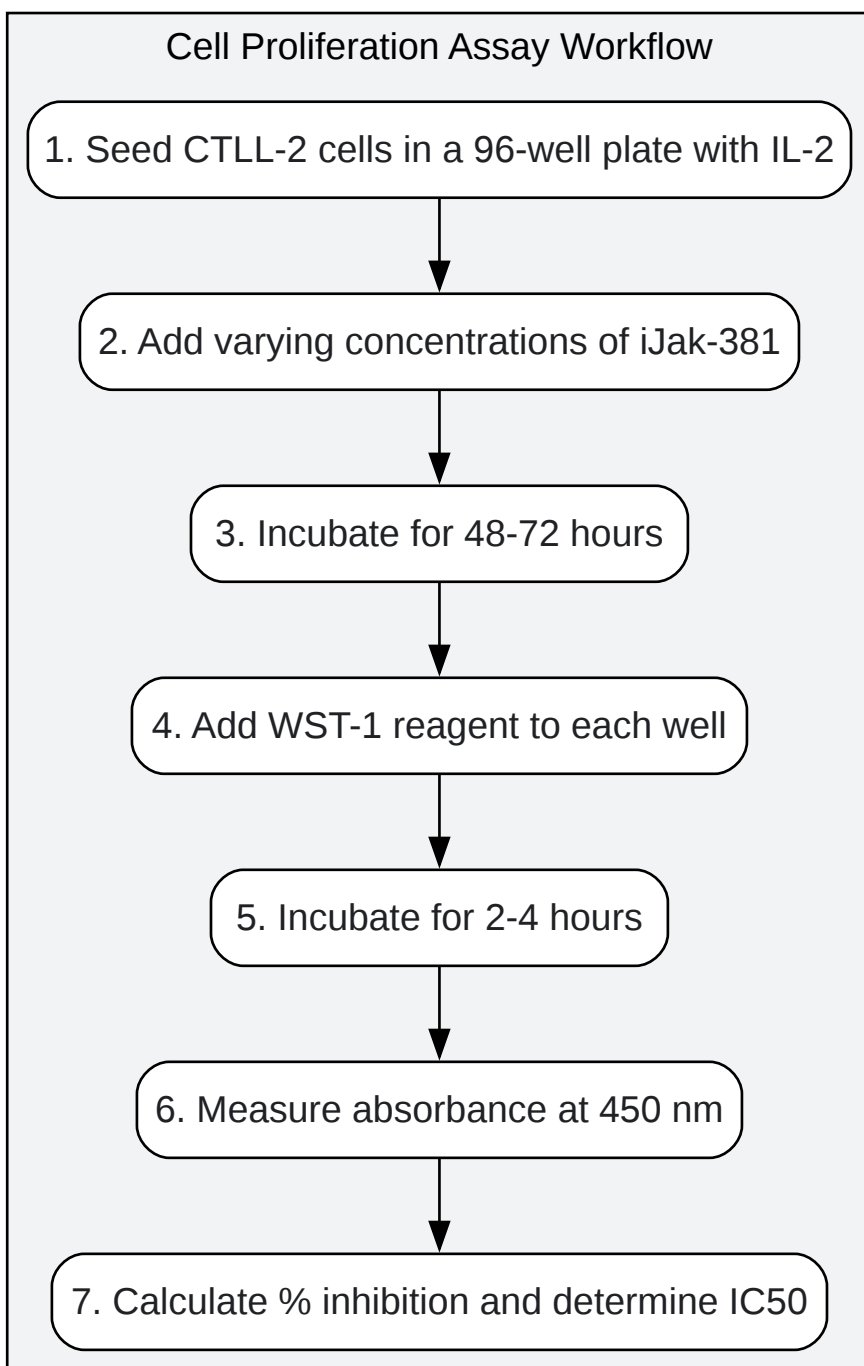
Experimental Protocols

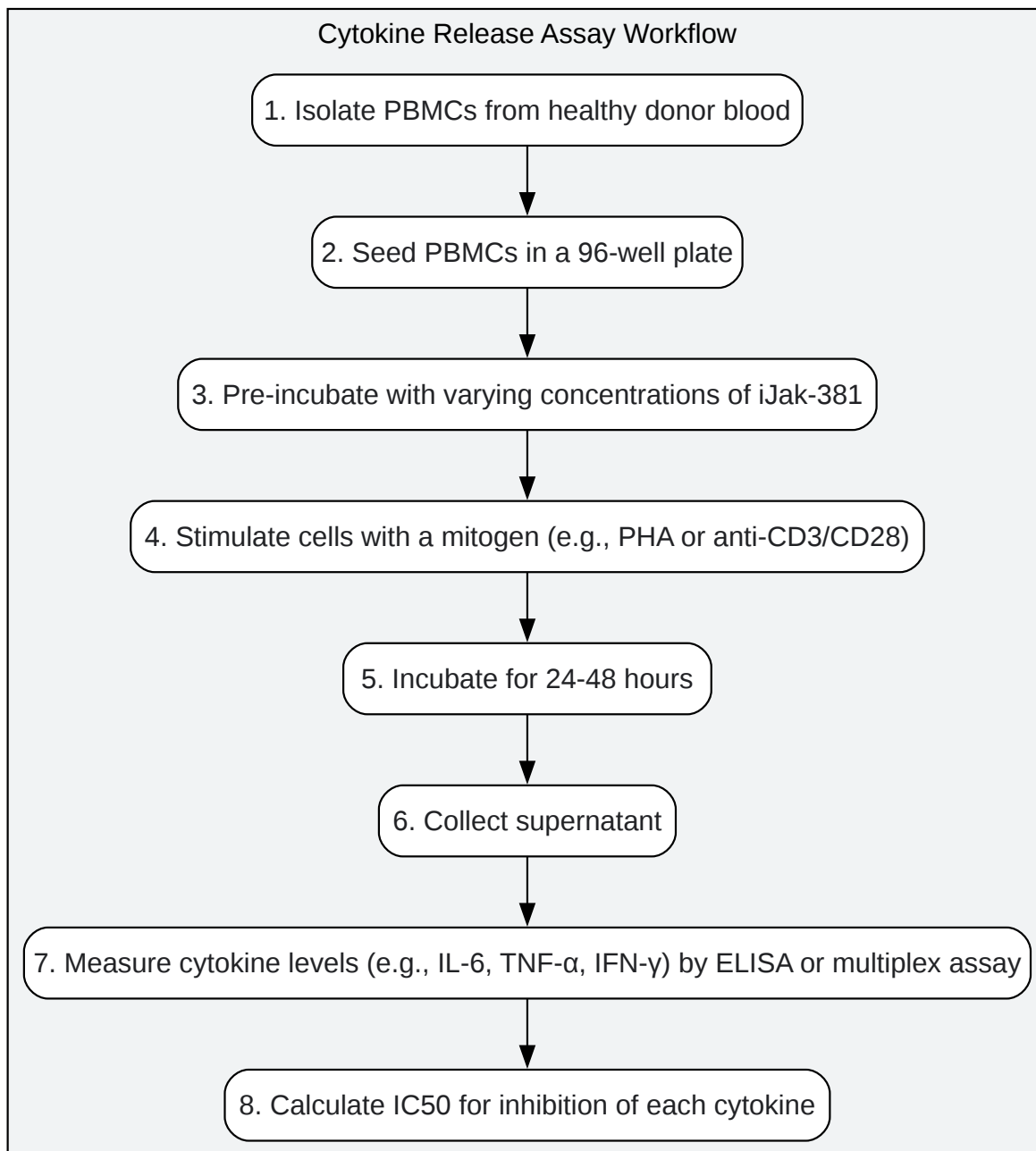
STAT6 Phosphorylation Assay (Flow Cytometry)

This assay measures the ability of **iJak-381** to inhibit the IL-4-induced phosphorylation of STAT6 in a human cell line (e.g., TF-1 cells).

Experimental Workflow:







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References

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